

Toxicological Profile of N,N'-Dibenzylethylenediamine Diacetate (DBEDC)

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Compound of Interest

Compound Name: *Dbedc*

Cat. No.: *B14117655*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

N,N'-Dibenzylethylenediamine diacetate (**DBEDC**), a diamine salt with the CAS number 122-75-8, is primarily utilized as a chemical intermediate in various synthetic processes, most notably in the pharmaceutical industry for the production of penicillin G benzathine. While its application is specific, a comprehensive understanding of its toxicological profile is essential for ensuring safety in occupational settings and for predicting potential biological effects in drug development. This technical guide provides a summary of the currently available toxicological data for **DBEDC** and its free base, N,N'-dibenzylethylenediamine. It is important to note that the toxicological properties of **DBEDC** have not been fully investigated, and significant data gaps exist in the publicly available literature. This document aims to present the known information in a structured format, outline standard experimental protocols relevant to its assessment, and provide a framework for understanding its potential hazards.

Chemical and Physical Properties

A foundational understanding of the chemical and physical properties of **DBEDC** is crucial for its toxicological assessment.

Property	Value	Reference
Chemical Name	N,N'-Dibenzylethylenediamine diacetate	[1]
Synonyms	DBEDC, Benzathine Diacetate	N/A
CAS Number	122-75-8	[1]
Molecular Formula	C ₂₀ H ₂₈ N ₂ O ₄	[1]
Molecular Weight	360.45 g/mol	[1]
Appearance	White to off-white crystalline solid or powder	[2]
Solubility	Slightly soluble in water. Soluble in polar organic solvents.	[1][2]

Toxicological Data

The available toxicological data for **DBEDC** is limited. The information presented below is a compilation from various safety data sheets and chemical databases.

Acute Toxicity

DBEDC is classified as harmful if swallowed.[3] The acute toxicity values for the free base, N,N'-dibenzylethylenediamine (CAS 140-28-3), are available and provide an indication of the potential toxicity of the diacetate salt.

Table 1: Acute Toxicity of N,N'-Dibenzylethylenediamine (Free Base)

Test	Species	Route	Value	Reference
LD50	Mouse	Oral	388 mg/kg	[2]
LD50	Mouse	Intraperitoneal	50 mg/kg	[2]

Table 2: Hazard Classification for **DBEDC**

Endpoint	Classification	Reference
Acute Oral Toxicity	Category 4: Harmful if swallowed	[3]

Skin and Eye Irritation

For the free base, N,N'-dibenzylethylenediamine, corrosive effects on the skin and eyes have been noted.[4][5] It is described as causing severe skin burns and eye damage.[5] Prolonged or repeated exposure to **DBEDC** may lead to skin sensitization or respiratory irritation.[2]

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

There is currently no data available in the public domain regarding the genotoxic, carcinogenic, or reproductive toxicity of **DBEDC**. [6]

Experimental Protocols

While specific experimental protocols for the toxicological assessment of **DBEDC** are not available in the literature, this section outlines the standard methodologies based on OECD guidelines that would be employed to evaluate the key toxicological endpoints.

Acute Oral Toxicity - OECD Test Guideline 423

This method is used to determine the acute oral toxicity of a substance.

- **Test Animals:** Typically, female rats are used.
- **Housing and Fasting:** Animals are housed individually and fasted (food, but not water, withheld) for at least 16 hours prior to administration of the test substance.[7]
- **Dose Administration:** A single dose of the substance is administered by oral gavage. The vehicle used for dissolving or suspending the test item is typically an inert substance like corn oil.[7]
- **Dose Levels:** A stepwise procedure is used, starting with a dose that is expected to produce some signs of toxicity without mortality. Subsequent groups are dosed at higher or lower levels based on the observed effects.

- Observations: Animals are observed for clinical signs of toxicity and mortality several times on the day of dosing and at least once daily for 14 days thereafter. Body weights are recorded weekly.^[7]
- Pathology: At the end of the observation period, all animals are subjected to a gross necropsy.

Skin Irritation/Corrosion - OECD Test Guideline 404

This test determines the potential of a substance to cause skin irritation or corrosion.

- Test Animals: Albino rabbits are typically used.
- Test Substance Application: A small amount of the test substance (0.5 g or 0.5 mL) is applied to a small area of clipped skin on the back of the animal and covered with a gauze patch.
- Exposure Duration: The exposure period is typically 4 hours.
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals after patch removal (e.g., 1, 24, 48, and 72 hours).
- Scoring: The severity of the skin reactions is scored according to a standardized system.

Eye Irritation/Corrosion - OECD Test Guideline 405

This test evaluates the potential of a substance to cause eye irritation or damage.

- Test Animals: Albino rabbits are used.
- Pre-examination: Both eyes of the animal are examined 24 hours before the test to ensure there are no pre-existing defects.^[5]
- Test Substance Application: A small amount of the test substance (0.1 mL for liquids, not more than 100 mg for solids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.^[5]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling).

- Scoring: The ocular lesions are scored using a standardized system.

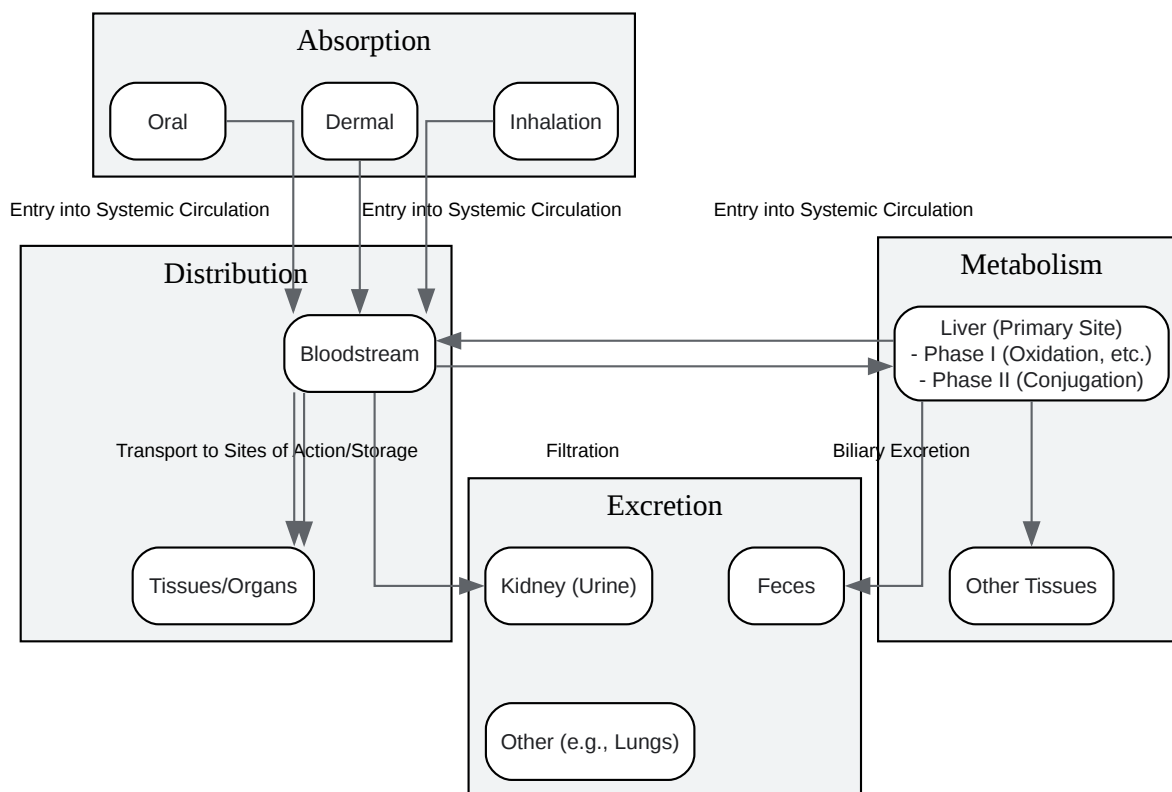
Visualizations

As there is no information available on the specific signaling pathways involved in the toxicology of **DBEDC**, the following diagrams illustrate a general workflow for toxicological assessment and a conceptual representation of the Absorption, Distribution, Metabolism, and Excretion (ADME) process.



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Caption: General workflow for the toxicological assessment of a chemical substance.



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Caption: Conceptual overview of the ADME (Absorption, Distribution, Metabolism, Excretion) process.

Conclusion

The available toxicological data for N,N'-dibenzylethylenediamine diacetate (**DBEDC**) is sparse and primarily limited to an acute oral toxicity classification of "Harmful if swallowed." Data on its free base, N,N'-dibenzylethylenediamine, suggests a potential for moderate acute oral toxicity and severe skin and eye irritation. There is a significant lack of information regarding chronic toxicity, genotoxicity, carcinogenicity, and reproductive effects. For a comprehensive risk assessment, further studies following standardized guidelines are necessary. Researchers and drug development professionals should handle this compound with appropriate caution,

utilizing personal protective equipment to avoid ingestion, skin, and eye contact, and inhalation of dust. The information and general protocols provided in this guide serve as a starting point for understanding the potential hazards associated with **DBEDC** and for designing future toxicological evaluations.

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